

Mechanism of Action: Induction of Intrinsic Apoptosis

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Compound of Interest

Compound Name: AAF-CMK

Cat. No.: B1669267

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AAF-CMK primarily triggers the intrinsic pathway of apoptosis, a programmed cell death cascade initiated from within the cell, often in response to cellular stress. This pathway is characterized by the activation of specific caspases, a family of cysteine proteases that execute the apoptotic process.

Studies in human monocytic leukemic U937 cells have shown that treatment with **AAF-CMK** leads to a time- and dose-dependent reduction in cell viability. This decrease in viability is strongly correlated with the induction of apoptosis. The key molecular events in **AAF-CMK**-induced apoptosis include the activation of initiator caspase-9 and effector caspase-3. The activation of caspase-3, a central executioner of apoptosis, subsequently leads to the cleavage of critical cellular substrates, such as poly(ADP-ribose) polymerase (PARP), ultimately resulting in the dismantling of the cell.

Furthermore, **AAF-CMK** has been shown to sensitize human leukemia cells to apoptosis induced by other agents like TRAIL (TNF-related apoptosis-inducing ligand) and TNF (tumor necrosis factor), suggesting its potential in combination therapies.

Quantitative Data on AAF-CMK-Induced Apoptosis

The following tables summarize the quantitative effects of **AAF-CMK** on the viability and apoptosis of U937 human leukemic cells.

Table 1: Cell Viability of U937 Cells Treated with **AAF-CMK** (MTT Assay)

Concentration	Incubation Time	Mean Cell Viability (%)	Standard Deviation
20 μ M	24 h	79.4%	\pm 2.34
40 μ M	24 h	61.2%	\pm 5.16
20 μ M	48 h	Not specified	Not specified
40 μ M	48 h	Not specified	Not specified
IC50	48 h	30 μ M	Not applicable

Data extracted from a study on U937 cells.

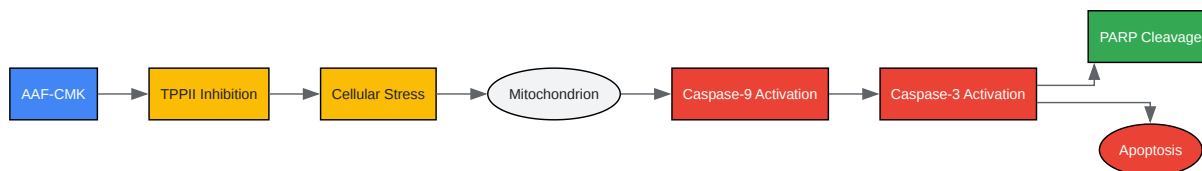
Table 2: Apoptosis Induction in U937 Cells Treated with **AAF-CMK** (Annexin V Staining)

Concentration	Incubation Time	Percentage of Apoptotic Cells	Standard Deviation
20 μ M	48 h	41.5%	\pm 3.45
40 μ M	48 h	37.8%	\pm 4.25

Data represents the percentage of Annexin V-positive cells.

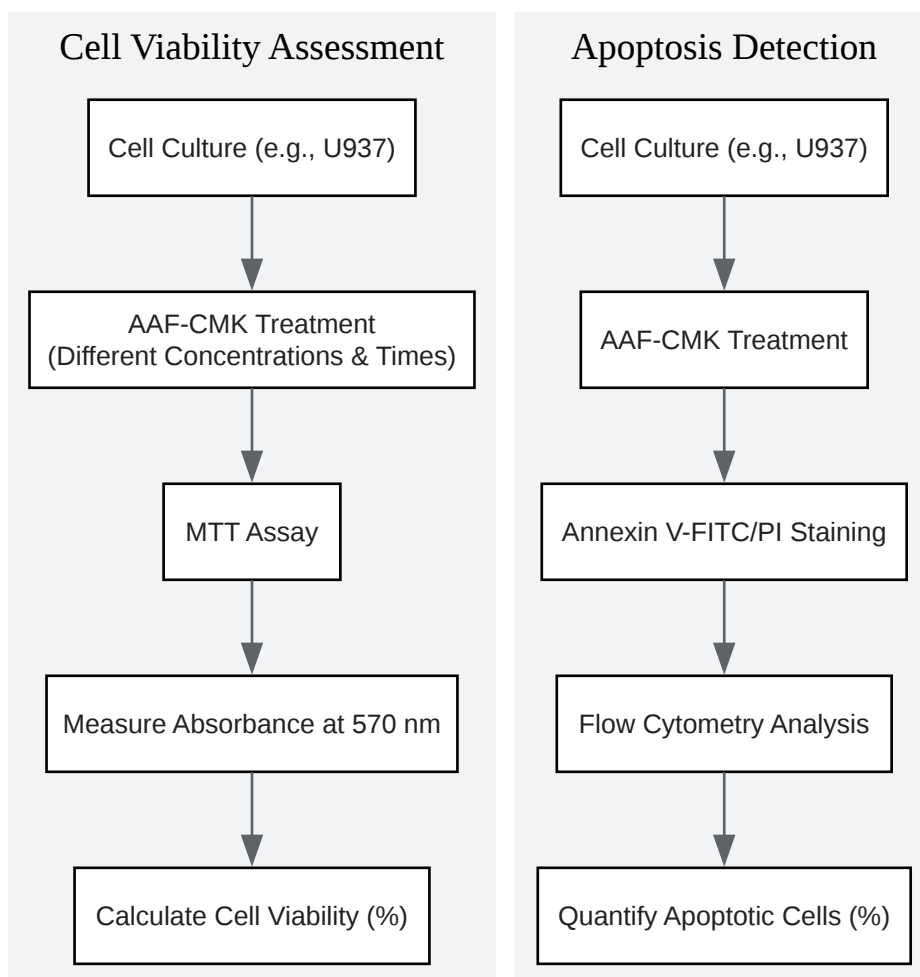
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key signaling pathway and experimental workflows for studying **AAF-CMK**-induced apoptosis.



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AAF-CMK Induced Intrinsic Apoptosis Pathway



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Experimental Workflow for Apoptosis Assays

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